

# Technical Guide: 2-Bromo-6-chloro-4-(trifluoromethyl)aniline

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## Compound of Interest

Compound Name:	2-Bromo-6-chloro-4-(trifluoromethyl)aniline
Cat. No.:	B012931

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## Core Summary

This technical guide provides a comprehensive overview of **2-Bromo-6-chloro-4-(trifluoromethyl)aniline**, a halogenated aromatic amine of significant interest in medicinal chemistry and agrochemical synthesis. This document details its chemical structure, physicochemical properties, a plausible synthetic route, and available data on its biological activity. The information is presented to support research and development activities involving this compound.

## Chemical Structure and Properties

**2-Bromo-6-chloro-4-(trifluoromethyl)aniline** is a substituted aniline containing bromine, chlorine, and a trifluoromethyl group. These substitutions significantly influence its chemical reactivity and biological properties.

SMILES Code:NC1=C(Br)C=C(C=C1Cl)C(F)(F)F[1][2]

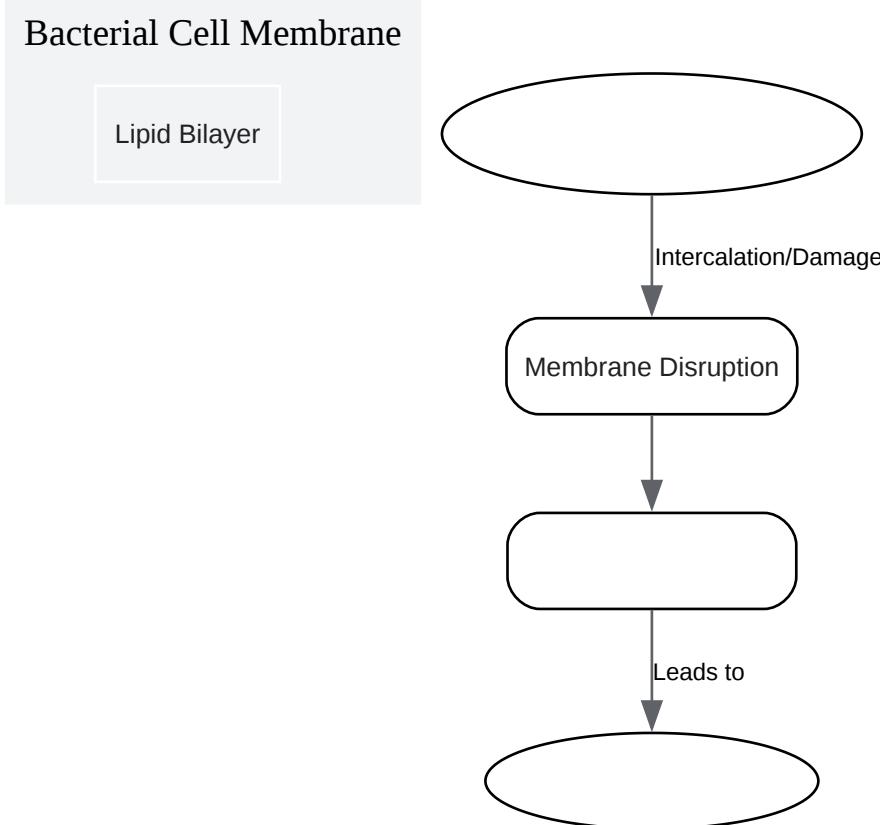
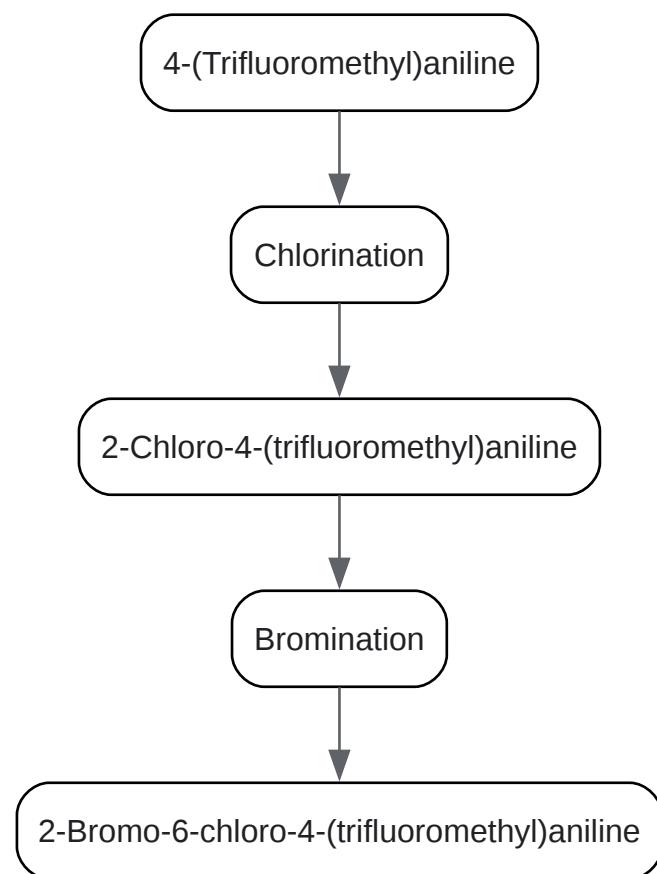
Physicochemical Properties:

Property	Value	Source
Molecular Formula	$C_7H_4BrClF_3N$	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	274.47 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	109919-26-8	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Off-white to light brown crystalline powder	-
Melting Point	49-51 °C	-
Boiling Point	Not available	-
Solubility	Soluble in most organic solvents	-

## Synthesis

While a specific, detailed experimental protocol for the synthesis of **2-Bromo-6-chloro-4-(trifluoromethyl)aniline** is not readily available in the public domain, a plausible synthetic route can be devised based on established methods for the halogenation of substituted anilines. A potential two-step synthesis starting from 4-(trifluoromethyl)aniline is outlined below.

Logical Synthesis Workflow:



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## References

- 1. 2-BROMO-6-CHLORO-4-(TRIFLUOROMETHYL)ANILINE | VSNCHEM [vsnchem.com]
- 2. scbt.com [scbt.com]
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